

A-Z Guide to the Spectroscopic Analysis of 6-Hydroxyisonicotinic Acid N-oxide

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Compound of Interest

Compound Name: 6-Hydroxyisonicotinic acid N-oxide

CAS No.: 90037-89-1

Cat. No.: B1215616

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This technical guide provides a comprehensive analysis of **6-Hydroxyisonicotinic acid N-oxide**, a significant heterocyclic compound, through the primary spectroscopic techniques of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document is designed for researchers, scientists, and professionals in drug development, offering in-depth, field-proven insights into the structural elucidation of this molecule.

Introduction: The Structural Nuances of 6-Hydroxyisonicotinic Acid N-oxide

6-Hydroxyisonicotinic acid N-oxide is a derivative of isonicotinic acid, which itself is an isomer of nicotinic acid (Vitamin B3).^{[1][2]} The introduction of a hydroxyl group and an N-oxide functionality dramatically alters the molecule's electronic properties and chemical behavior, making precise structural confirmation essential for its application in pharmaceutical and materials science.

A critical aspect of this molecule's structure is the pronounced tautomerism. It predominantly exists not as a hydroxypyridine, but as the more stable pyridone tautomer: 1,6-dihydro-6-oxo-

isonicotinic acid N-oxide. This preference is driven by the stability of the amide-like system within the ring and favorable charge distribution in its resonance structures.[3] This guide will interpret all spectroscopic data based on this dominant tautomeric form.

Caption: Tautomeric equilibrium of **6-Hydroxyisonicotinic acid N-oxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Structure

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework. The N-oxide group significantly influences the electronic environment, generally causing a downfield shift (deshielding) of the ring protons and carbons compared to the parent pyridine.[4]

¹H NMR Analysis

The ¹H NMR spectrum is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the pyridine ring. The protons ortho (H2, H6) and para (H4) to the nitrogen are most affected by N-oxidation. In this specific molecule, the protons are at positions 2, 3, and 5.

- H-2: Expected to be the most downfield proton due to its proximity to the electron-withdrawing N-oxide group. It will appear as a doublet.
- H-5: Influenced by both the adjacent carbonyl group and the N-oxide, appearing as a doublet of doublets.
- H-3: Expected to be the most upfield of the three, appearing as a doublet.
- Exchangeable Protons (N-H, COOH): Two broad singlets are expected for the N-H of the pyridone and the carboxylic acid proton. Their chemical shifts are highly dependent on the solvent and concentration. In D₂O, these signals will disappear due to proton-deuterium exchange.

¹³C NMR Analysis

The ¹³C NMR spectrum provides insight into the carbon skeleton. N-oxidation typically deshields the C2/C6 and C4 carbons.[4][5]

- C-4 (Carboxylated Carbon): This quaternary carbon will have a chemical shift influenced by its direct attachment to the carboxylic acid group.
- C-6 (Carbonyl Carbon): Due to its C=O character in the pyridone tautomer, this carbon will be significantly downfield, typically >160 ppm.
- C-2, C-3, C-5: These carbons will appear in the aromatic region, with C-2 being the most deshielded due to the N-oxide.
- Carboxyl Carbon (COOH): This will be the most downfield signal, typically in the 165-175 ppm range.

Predicted NMR Data Summary

The following table summarizes the predicted chemical shifts (δ) in ppm, based on data from analogous compounds like pyridine N-oxide and 6-hydroxynicotinic acid.^[6]

Position	¹ H NMR (ppm)	Multiplicity	¹³ C NMR (ppm)
H-2	~8.2 - 8.4	d	~138 - 141
H-3	~7.2 - 7.4	d	~125 - 128
H-5	~7.5 - 7.7	dd	~128 - 131
N-H	>10 (broad)	s	-
COOH	>11 (broad)	s	~165 - 170
C-4	-	-	~135 - 138
C-6	-	-	~160 - 165

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or D₂O). DMSO-d₆ is often preferred as it allows for the observation of exchangeable N-H and COOH protons.
- Instrumentation: Use a standard NMR spectrometer (e.g., 400 MHz or higher).

- Data Acquisition: Acquire a standard ^1H spectrum, followed by a $^{13}\text{C}\{^1\text{H}\}$ spectrum.
- Structural Confirmation (Optional): If assignments are ambiguous, perform 2D NMR experiments such as COSY (to establish H-H couplings) and HSQC/HMBC (to correlate ^1H and ^{13}C signals).

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy excels at identifying the key functional groups within the molecule by detecting their characteristic vibrational frequencies.

- N-O Stretch: This is a hallmark of N-oxides. A strong, sharp absorption band is expected in the $1250\text{-}1300\text{ cm}^{-1}$ region.^{[7][8]}
- C=O Stretch (Carboxylic Acid): A strong, sharp band typically appears around $1700\text{-}1730\text{ cm}^{-1}$.
- C=O Stretch (Pyridone): The ring carbonyl will exhibit a strong absorption band, usually around $1640\text{-}1680\text{ cm}^{-1}$.
- O-H Stretch: A very broad band from ~ 2500 to 3300 cm^{-1} is characteristic of the hydrogen-bonded O-H group in the carboxylic acid.
- N-H Stretch: A moderate, broad band around $3100\text{-}3300\text{ cm}^{-1}$ is expected for the N-H group of the pyridone.
- C=C and C=N Ring Vibrations: Multiple sharp bands will be present in the $1400\text{-}1600\text{ cm}^{-1}$ region, characteristic of the aromatic-like ring.

Key IR Absorption Bands

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Carboxylic Acid O-H	Stretch	2500 - 3300	Broad, Strong
Pyridone N-H	Stretch	3100 - 3300	Broad, Medium
Carboxylic Acid C=O	Stretch	1700 - 1730	Strong
Pyridone C=O	Stretch	1640 - 1680	Strong
Aromatic Ring	C=C / C=N Stretch	1400 - 1600	Medium-Strong
N-Oxide	N-O Stretch	1250 - 1300	Strong

Experimental Protocol: ATR-IR Spectroscopy

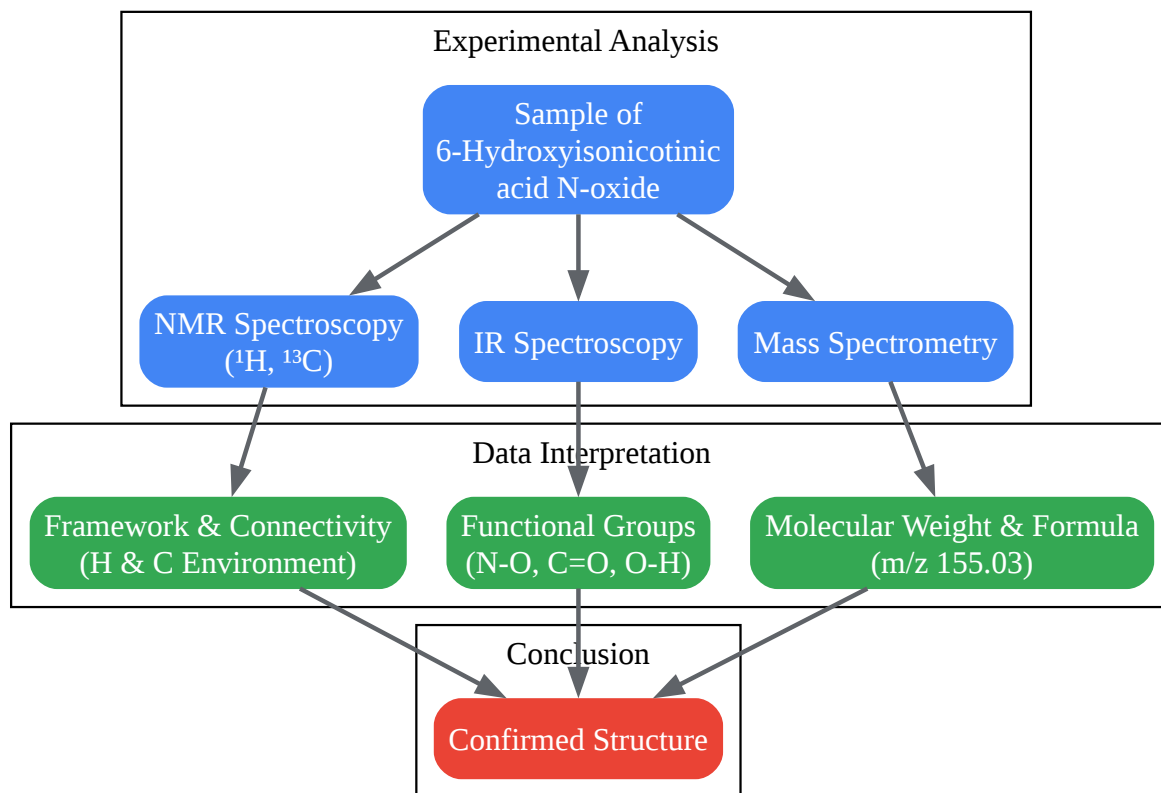
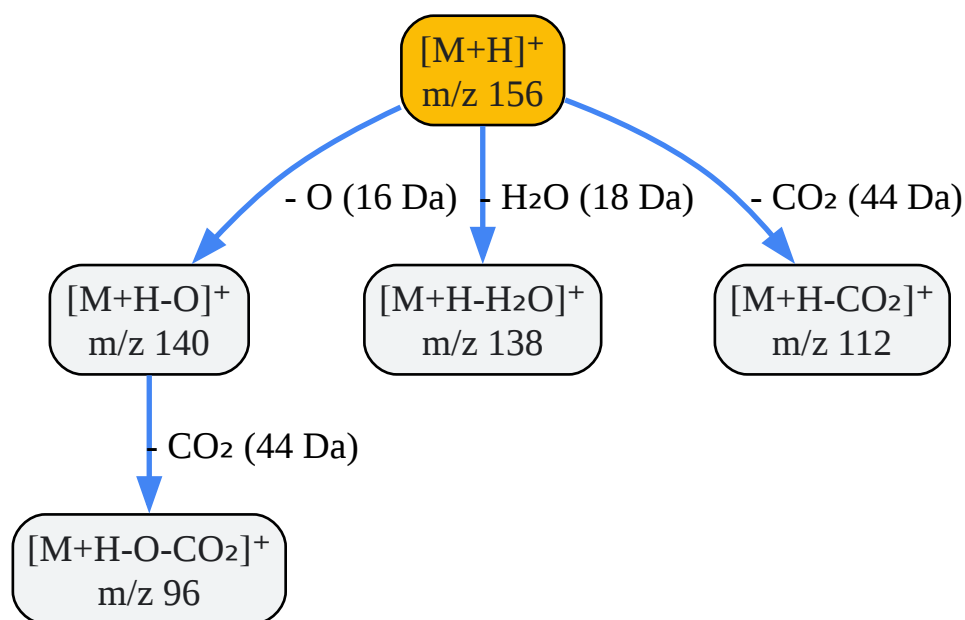
- **Sample Preparation:** Place a small amount of the powdered sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Perform a background scan with a clean, empty ATR crystal to subtract atmospheric H₂O and CO₂ signals.
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans for a good signal-to-noise ratio.
- **Data Analysis:** Identify the key absorption peaks and assign them to the corresponding functional groups.

Mass Spectrometry (MS): Determining Mass and Fragmentation

Mass spectrometry provides the molecular weight and crucial structural information through the analysis of fragmentation patterns. Electrospray ionization (ESI) is a suitable soft ionization technique for this polar molecule.

- **Molecular Ion:** In positive ion mode (ESI+), the protonated molecule [M+H]⁺ is expected at m/z 156. In negative ion mode (ESI-), the deprotonated molecule [M-H]⁻ is expected at m/z 154.

- Key Fragmentations: Pyridine N-oxides are known to undergo characteristic fragmentations. [\[9\]](#)
 - Loss of Oxygen ($[M-O]$): A common pathway for N-oxides is the loss of an oxygen atom (16 Da) from the molecular ion, leading to a fragment corresponding to 6-hydroxynicotinic acid. [\[9\]](#)
 - Loss of H_2O : The presence of the carboxylic acid and hydroxyl/pyridone groups makes the loss of water (18 Da) a likely fragmentation step.
 - Loss of CO_2 : Decarboxylation, the loss of CO_2 (44 Da) from the molecular ion, is a characteristic fragmentation of carboxylic acids.
 - Loss of OH: A loss of a hydroxyl radical (17 Da) is also possible. [\[9\]](#)



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Sources

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